

Proper Disposal and Handling of PQ-69 (Polyquaternium-69)

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Compound of Interest

Compound Name: PQ-69

Cat. No.: B15571721

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Disclaimer: The following information pertains to Polyquaternium-69, which is the chemical compound most likely referred to by the identifier "**PQ-69**" in a research and development context. This guidance is intended for researchers, scientists, and drug development professionals. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) before handling or disposing of any chemical.

Essential Safety and Logistical Information

Polyquaternium-69 is a polymeric quaternary ammonium salt frequently used in the cosmetics industry as a film former and hair fixative. While not classified as a hazardous material under the OSHA Hazard Communication Standard, proper laboratory practices should always be observed to ensure safety and minimize environmental impact.

Quantitative Data Summary

Property	Value	Reference
INCI Name	Polyquaternium-69	[1][2]
CAS Number	748809-45-2	[1][2]
Appearance	Slightly hazy, yellow colored viscous liquid	[1]
pH Value	6.0 - 8.0	[1]
Solubility	Water-soluble	[1]
Recommended Use Level	0.5 - 5%	[1]

Step-by-Step Disposal Procedures

The proper disposal of Polyquaternium-69 should be conducted in accordance with local, state, and federal regulations for non-hazardous chemical waste.

- Waste Identification:
 - Label all waste containers clearly as "Polyquaternium-69 waste" or "**PQ-69** waste."
 - Although not classified as hazardous, do not mix with other chemical waste unless compatibility has been confirmed.
- Container Management:
 - Collect liquid waste in a dedicated, sealed, and properly labeled container.
 - For solid waste contaminated with Polyquaternium-69 (e.g., paper towels, gloves), collect in a separate, sealed container labeled as "Solid waste with Polyquaternium-69."
- Disposal of Liquid Waste:
 - Do not dispose of Polyquaternium-69 solutions down the drain.
 - Arrange for chemical waste pickup through your institution's Environmental Health and Safety (EHS) office.

- Disposal of Empty Containers:
 - For containers that held Polyquaternium-69, triple rinse with a suitable solvent (e.g., water).
 - The rinsate should be collected and disposed of as liquid chemical waste.
 - After triple rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste. Deface the original label before disposal.

Experimental Protocols

Synthesis of Polyquaternium-69

The following is a representative protocol for the synthesis of Polyquaternium-69 based on its known monomeric components. This should be performed by trained personnel in a controlled laboratory setting.

Materials:

- Vinylpyrrolidone (VP)
- Vinyl caprolactam (VCL)
- Dimethylaminopropyl methacrylamide (DMAPMA)
- Alkylated quaternary dimethylaminopropyl methacrylamide (e.g., 3-(Methacryloylamino)propyl-lauryldimethyl-ammonium Chloride - MAPLDAC)
- Initiator (e.g., Azobisisobutyronitrile - AIBN)
- Solvent (e.g., Ethanol or a water/ethanol mixture)
- Reaction vessel with a stirrer, condenser, and nitrogen inlet

Procedure:

- Charge the reaction vessel with the chosen solvent.

- Purge the vessel with nitrogen for at least 30 minutes to remove oxygen.
- Add the monomers (VP, VCL, DMAPMA, and MAPLDAC) to the solvent in the desired molar ratios.
- Heat the mixture to the reaction temperature (typically 60-80 °C).
- Dissolve the initiator (AIBN) in a small amount of the solvent and add it to the reaction vessel to initiate polymerization.
- Maintain the reaction under a nitrogen atmosphere and continue stirring for several hours until the desired conversion is achieved.
- Monitor the reaction progress by techniques such as gravimetry or spectroscopy.
- Once the reaction is complete, cool the polymer solution to room temperature.
- The resulting polymer solution can be purified by precipitation in a non-solvent (e.g., diethyl ether) followed by filtration and drying under vacuum.

Characterization of Polyquaternium-69

A common method for characterizing polyquaternium polymers is through potentiometric titration.

Objective: To determine the concentration of Polyquaternium-69 in a solution.

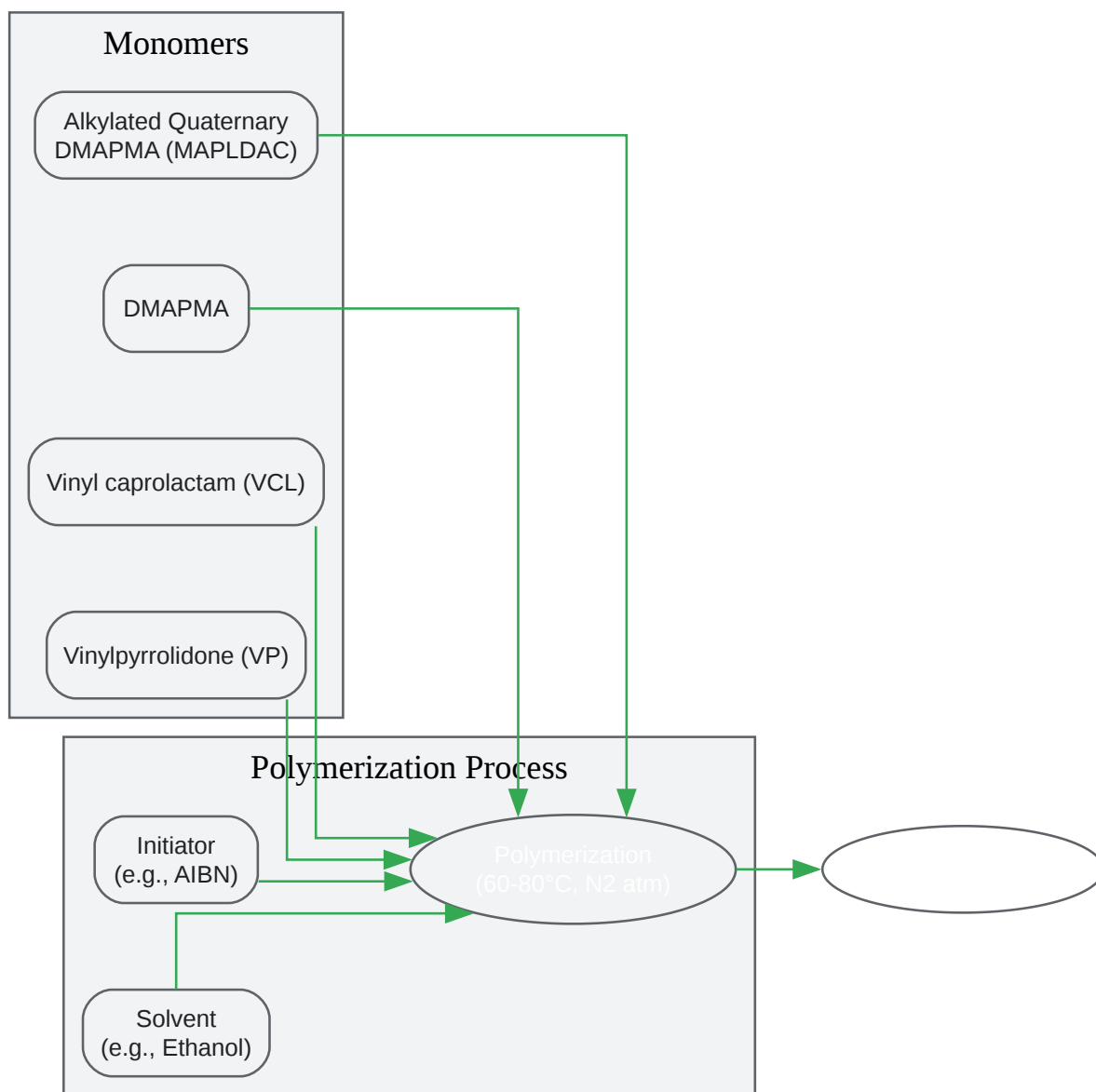
Materials:

- Polyquaternium-69 solution of unknown concentration
- Standardized solution of an anionic polymer (e.g., Dextran Sulfate)
- Polyion-sensitive electrode
- Titrator with a burette
- Beaker and magnetic stirrer

Procedure:

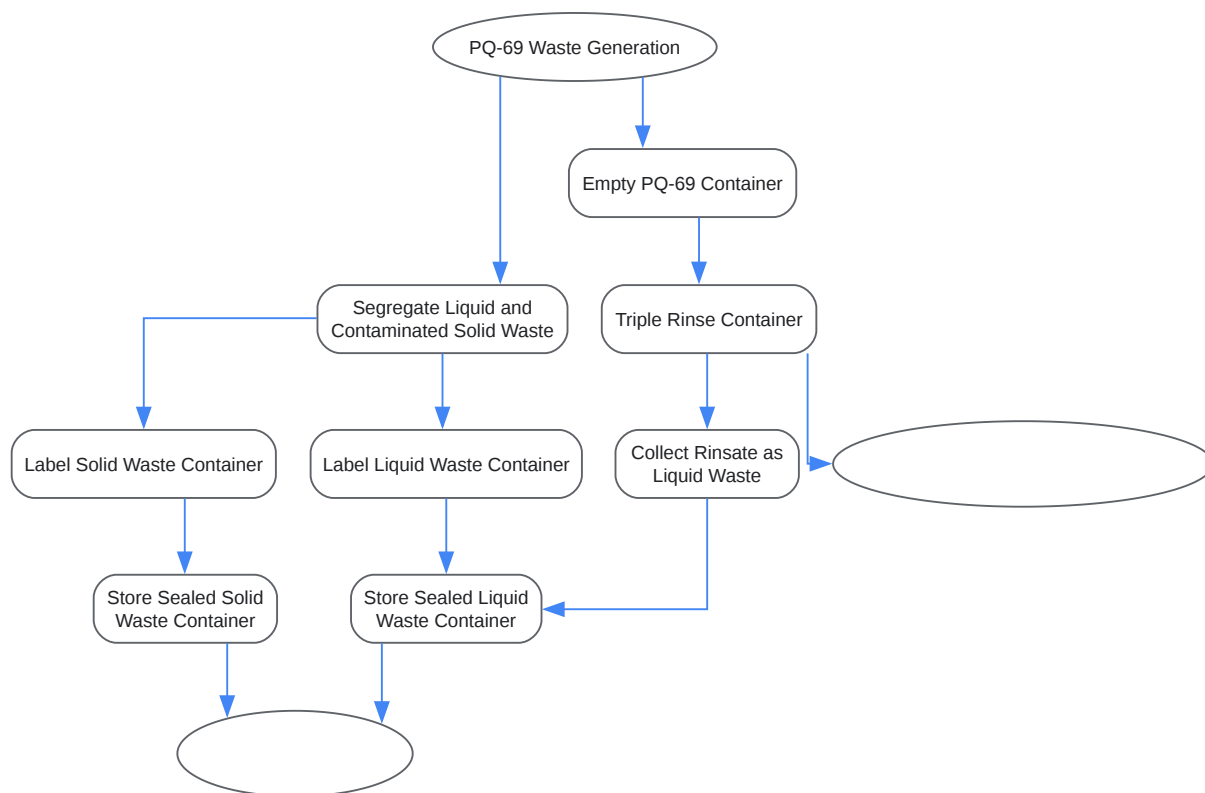
- Pipette a known volume of the Polyquaternium-69 solution into a beaker.
- Place the polyion-sensitive electrode and a magnetic stir bar into the beaker.
- Begin stirring the solution at a constant rate.
- Titrate the Polyquaternium-69 solution with the standardized dextran sulfate solution, recording the electrode potential after each addition.
- Continue the titration past the equivalence point.
- Plot the electrode potential versus the volume of titrant added. The equivalence point is determined from the inflection point of the titration curve.
- Calculate the concentration of Polyquaternium-69 based on the stoichiometry of the reaction with dextran sulfate.

Visualizations



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Caption: Synthesis of Polyquaternium-69 from its constituent monomers.



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Caption: Proper disposal workflow for **PQ-69** waste and empty containers.

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References

- 1. makingcosmetics.com [makingcosmetics.com]

- 2. [specialchem.com](https://www.specialchem.com) [[specialchem.com](https://www.specialchem.com)]
- To cite this document: BenchChem. [Proper Disposal and Handling of PQ-69 (Polyquaternium-69)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15571721#pq-69-proper-disposal-procedures>]

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